

N-(2,6-Dimethyl-phenyl)-succinamic acid IUPAC name and synonyms

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Compound of Interest

Compound Name: *N*-(2,6-Dimethyl-phenyl)-succinamic acid

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Technical Guide: N-(2,6-Dimethyl-phenyl)-succinamic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(2,6-Dimethyl-phenyl)-succinamic acid**, including its chemical identity, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Identity

- IUPAC Name: 4-(2,6-dimethylanilino)-4-oxobutanoic acid[1]
- Systematic Name: 3-[(2,6-dimethylphenyl)-aminocarbonyl]propionic acid[2]
- CAS Number: 24245-01-0[1]
- Synonyms: **N-(2,6-Dimethyl-phenyl)-succinamic acid**

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-(2,6-Dimethyl-phenyl)-succinamic acid**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[1]
Molecular Weight	221.25 g/mol	[1]
Appearance	Solid	[1]
Density	1.21 g/cm ³	[3]
Boiling Point	424 °C at 760 mmHg	[3]
Flash Point	210.2 °C	[3]
Refractive Index	1.582	[3]
Vapor Pressure	6.06E-08 mmHg at 25°C	[3]
XLogP3	0.8	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	4	[3]
Topological Polar Surface Area	66.4 Å ²	[3]

Experimental Protocols

Synthesis of N-(2,6-Dimethyl-phenyl)-succinamic acid[2] [4]

This protocol details the synthesis of **N-(2,6-Dimethyl-phenyl)-succinamic acid** from succinic anhydride and 2,6-dimethylaniline.

Materials:

- Succinic anhydride (0.025 mole)
- 2,6-dimethylaniline (0.025 mole)

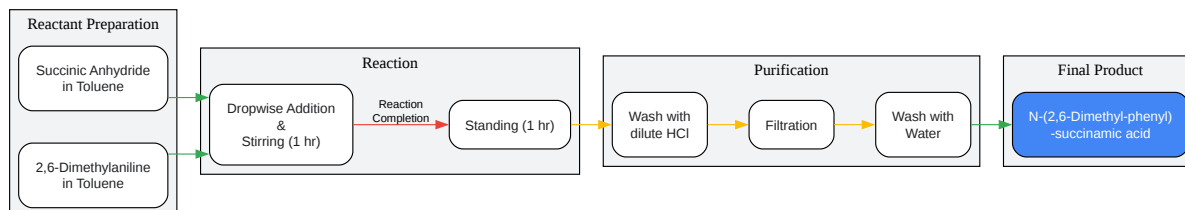
- Toluene (45 ml total)
- Dilute hydrochloric acid
- Water

Procedure:

- A solution of succinic anhydride (0.025 mole) in 25 ml of toluene is prepared.
- A solution of 2,6-dimethylaniline (0.025 mole) in 20 ml of toluene is prepared separately.
- The succinic anhydride solution is treated dropwise with the 2,6-dimethylaniline solution with constant stirring.
- The resulting mixture is stirred for approximately 1 hour and then left to stand for an additional hour at room temperature to ensure the reaction goes to completion.
- The mixture is then treated with dilute hydrochloric acid to remove any unreacted 2,6-dimethylaniline.
- The resulting solid product is filtered under suction.
- The solid is washed thoroughly with water to remove unreacted succinic anhydride and any succinic acid that may have formed.
- The final product, **N-(2,6-Dimethyl-phenyl)-succinamic acid**, is then collected.

Workflow Diagram

The following diagram illustrates the experimental workflow for the synthesis of **N-(2,6-Dimethyl-phenyl)-succinamic acid**.



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Caption: Synthesis workflow for **N-(2,6-Dimethyl-phenyl)-succinamic acid**.

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References

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